

Technical Monograph: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

CAS No.: 1021871-57-7

Cat. No.: B1341873

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Focus: Stoichiometry, Molecular Weight Verification, and Analytical Profiling

Executive Summary

2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride is a specialized ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

-disubstituted phenethylamine scaffold. Structurally, it represents an acyclic analog of the antidepressant Sertraline, lacking the tetralin ring closure but retaining the critical diphenyl pharmacophore required for monoamine transporter affinity.

For researchers and formulation scientists, the precise Molecular Weight (302.63 g/mol) is not merely a physical constant but the basis for accurate stoichiometric dosing and molarity calculations in high-throughput screening (HTS) and structure-activity relationship (SAR) studies.

Key Physicochemical Data

Property	Value	Notes
Systematic Name	2-(3,4-Dichlorophenyl)-2-phenylethan-1-amine hydrochloride	IUPAC convention
CAS Number	1021871-57-7	Unique Identifier
Molecular Formula		Salt Form
Molecular Weight	302.63 g/mol	Average Mass (Salt)
Free Base MW	266.17 g/mol	For pharmacokinetic correction
Exact Mass	301.019 (Monoisotopic)	Critical for HRMS
Appearance	White to off-white solid	Crystalline

Molecular Weight & Stoichiometry

Understanding the mass balance between the cationic pharmacophore and the counterion is critical for assay preparation.

Component Breakdown

The commercial preparation is supplied as the monohydrochloride salt. When preparing stock solutions (e.g., 10 mM in DMSO), the full salt weight must be used, but the biological activity is driven by the free base.

- Free Base Fraction ():
 - Implication: For every 1 mg of powder weighed, you deliver effectively 0.88 mg of the active amine.

Isotopic Distribution (Mass Spectrometry)

In analytical validation (LC-MS), the molecular weight is not a single peak due to the natural abundance of Chlorine isotopes (

and

).

- Chlorine Signature: The molecule contains two chlorine atoms on the phenyl ring.
- Expected MS Pattern (ESI+, [M+H]⁺):
 - m/z 266.05 (100%,
)
 - m/z 268.05 (~64%,
)
 - m/z 270.05 (~10%,
)

“

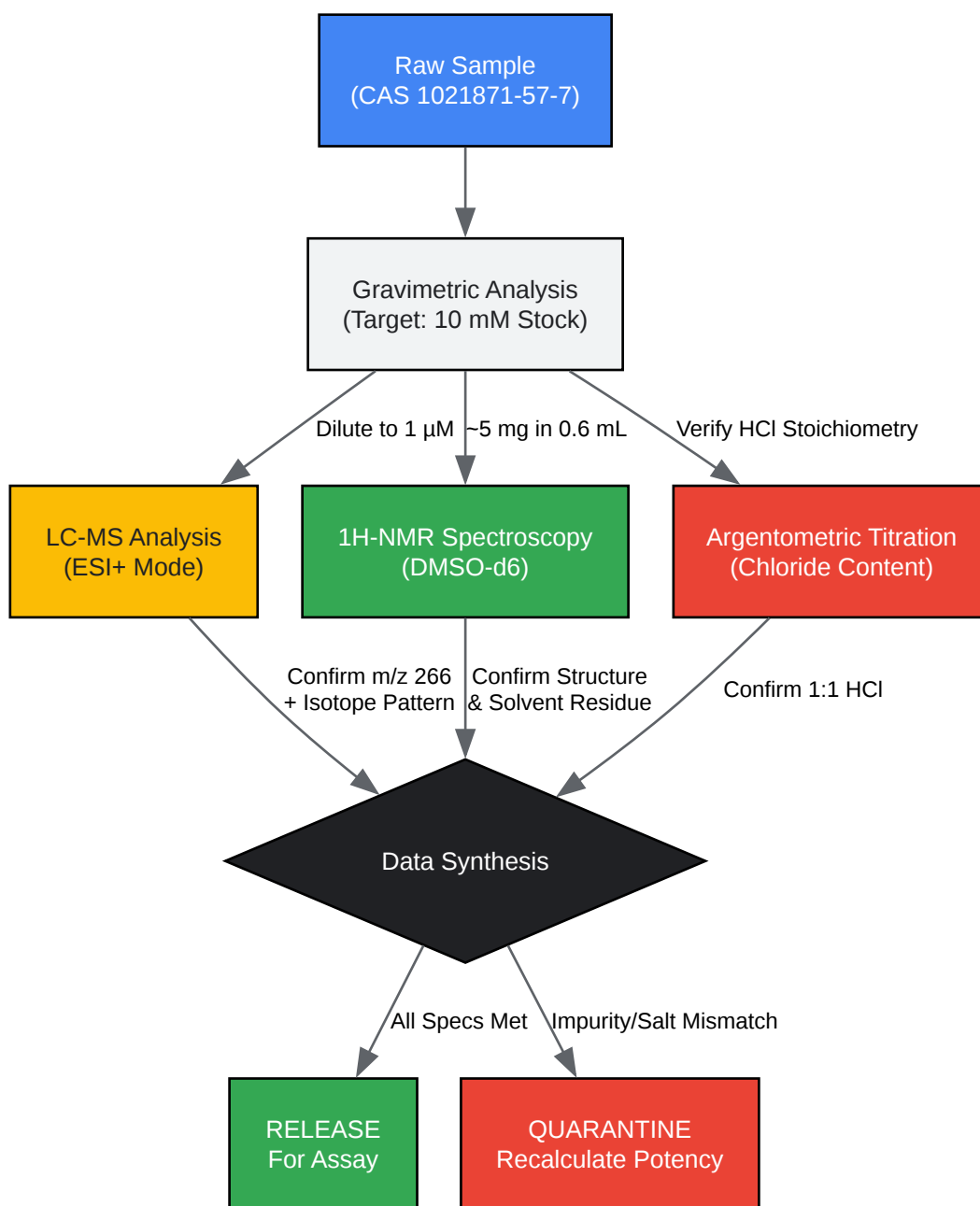
Technical Note: The HCl counterion usually dissociates in the LC-MS ion source. Do not look for the 302.63 parent ion in positive mode ESI; look for the 266.05 cation cluster.

Analytical Validation Protocols

To ensure data integrity, the identity and purity of the compound must be verified before use in biological assays. The following workflow ensures the material matches the theoretical molecular weight.

Workflow Visualization

The following diagram outlines the decision logic for validating the compound's identity and weight.



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Figure 1: Analytical quality control workflow for verifying molecular weight and salt stoichiometry.

Protocol: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm the exact mass and isotopic pattern of the free base cation.

- Preparation: Dissolve 1 mg of 2-(3,4-Dichlorophenyl)-2-Phenylethylamine HCl in 1 mL Methanol (HPLC grade). Dilute 1:100 with 0.1% Formic Acid in Water.
- Instrumentation: Q-TOF or Orbitrap MS coupled with UHPLC.
- Parameters:
 - Source: ESI Positive.
 - Scan Range: m/z 100–500.
- Acceptance Criteria:
 - Observed Monoisotopic Mass: 266.0498 ± 5 ppm.
 - Isotope Pattern: Distinct "9:6:1" intensity ratio characteristic of a Cl₂ system.

Protocol: Chloride Content Determination

Objective: Verify the "Hydrochloride" part of the Molecular Weight (302.63).^[1] If the salt is hygroscopic or essentially a hemi-hydrate, the effective MW changes.

- Method: Potentiometric Titration with Silver Nitrate ().
- Procedure: Dissolve 50 mg of sample in 50 mL deionized water/acetone (1:1). Acidify with . Titrate with 0.01 M .
- Calculation:
 - Theoretical %Cl:
(ionic Cl only).
 - Note: Total Chlorine (combustion) would be higher (

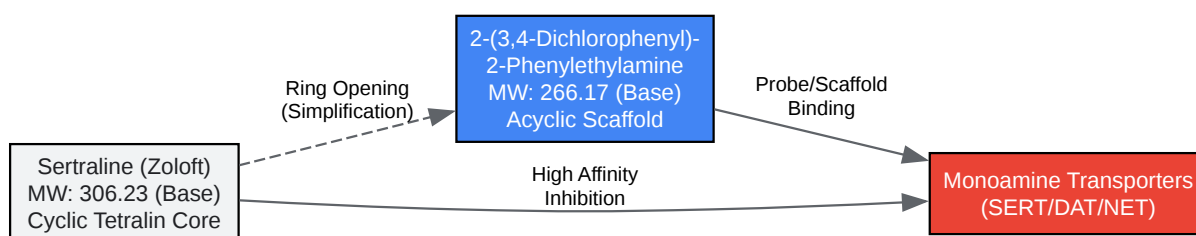
), but titration only detects the ionic counterion.

Synthesis & Structural Context

To understand the "Why" behind the molecular weight, one must look at the synthesis. This compound is typically synthesized via the reduction of a nitrile or amide precursor, or via Grignard addition to an imine.

Structural Homology

The molecular weight of 302.63 places this compound in the "fragment-like" to "lead-like" chemical space. It is structurally significant as an open-ring analog of Sertraline.



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Figure 2: Structural relationship between the target compound and the established drug Sertraline.

References

- Sigma-Aldrich. **2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride** Product Sheet. Retrieved from .[\[2\]](#)
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